Magnesium oxalate solubility product (Ksp) in aqueous solutions.

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Compound of Interest	
Compound Name:	Magnesium oxalate
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An In-depth Technical Guide to the Solubility Product (Ksp) of **Magnesium Oxalate** in Aqueous Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility product (Ksp) of **magnesium oxalate** (MgC_2O_4) in aqueous solutions. It includes quantitative data, detailed experimental protocols for Ksp determination, and visualizations of the underlying chemical principles and workflows.

Introduction to **Magnesium Oxalate** Solubility

Magnesium oxalate is an organic salt with the chemical formula MgC_2O_4. It exists in both an anhydrous form and as a dihydrate ($MgC_2O_4 \cdot 2H_2O$). Both forms are sparingly soluble in water, a characteristic that is quantified by the solubility product constant, Ksp. The dissolution of **magnesium oxalate** in water is a dynamic equilibrium between the solid salt and its constituent ions in solution. Understanding the Ksp of **magnesium oxalate** is crucial in various fields, including geochemistry, industrial chemistry, and particularly in the pharmaceutical and biomedical sciences, where it can be relevant to the study of biomineralization and the effects of magnesium on calcium oxalate kidney stone formation.[1][2][3]

The equilibrium for the dissolution of **magnesium oxalate** is represented by the following equation:

$$MgC_2O_4(s) \rightleftharpoons Mg^{2+}(aq) + C_2O_4^{2-}(aq)$$
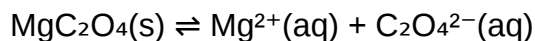
The solubility product constant (Ksp) is the mathematical product of the molar concentrations of the dissolved ions, each raised to the power of its stoichiometric coefficient. For **magnesium oxalate**, the Ksp expression is:

$$Ksp = [Mg^{2+}][C_2O_4^{2-}]$$

A smaller Ksp value indicates lower solubility. The solubility can be influenced by various factors, including temperature, pH, and the presence of common ions or other complexing agents in the solution.

Quantitative Solubility Data

The reported Ksp values for **magnesium oxalate** can vary depending on the experimental conditions such as temperature. The following table summarizes the available quantitative data.

Molar Solubility (s) (mol/L)	Ksp Value	Temperature (°C)	Notes	Reference
0.0093	8.6×10^{-5}	Not Specified	Calculated from molar solubility.	[4]
Not Specified	8.5×10^{-5}	25	Standard state.	[5]
Not Specified	1.8×10^{-3}	Not Specified	Mentioned in the context of an acid-catalyzed titration.	[6]

Experimental Protocols for Ksp Determination

The determination of the Ksp for a sparingly soluble salt like **magnesium oxalate** typically involves preparing a saturated solution and then measuring the concentration of one of its ions. A common and effective method is the redox titration of the oxalate ion ($C_2O_4^{2-}$) with potassium permanganate ($KMnO_4$).

Preparation of a Saturated **Magnesium Oxalate** Solution

Objective: To create a solution where the dissolved magnesium and oxalate ions are in equilibrium with the solid **magnesium oxalate**.

Materials:

- **Magnesium oxalate** (MgC_2O_4) solid

- Distilled or deionized water

- Beaker or flask

- Stirring apparatus (magnetic stirrer and stir bar)

- Filtration apparatus (funnel, filter paper)

Procedure:

- Add an excess amount of solid **magnesium oxalate** to a known volume of distilled water in a beaker. The presence of undissolved solid at the end of the process is crucial to ensure saturation.[7][8]

- Stir the mixture vigorously for an extended period to allow the dissolution equilibrium to be reached. The time required can vary, but several hours of continuous stirring is recommended.

- Allow the undissolved solid to settle to the bottom of the container.

- Carefully filter the supernatant liquid to separate the saturated solution from the excess solid **magnesium oxalate**. The resulting filtrate is a saturated solution of MgC_2O_4.[7]

Redox Titration of Oxalate with Potassium Permanganate

Objective: To determine the concentration of the oxalate ion in the saturated solution, which then allows for the calculation of the Ksp.

Background: In an acidic solution, potassium permanganate (a strong oxidizing agent with a deep purple color) reacts with oxalate ions (a reducing agent) to produce manganese(II) ions (colorless), carbon dioxide, and water. The endpoint of the titration is indicated by the first persistent pink color from a slight excess of permanganate ions.

The balanced net ionic equation for this redox reaction is: $2MnO_4^-(aq) + 5C_2O_4^{2-}(aq) + 16H^+(aq) \rightarrow 2Mn^{2+}(aq) + 10CO_2(g) + 8H_2O(l)$

Materials:

- Saturated **magnesium oxalate** solution

- Standardized potassium permanganate ($KMnO_4$) solution of known concentration

- Sulfuric acid (H_2SO_4), e.g., 9M

- Buret, pipet, and Erlenmeyer flasks

- Hot plate or water bath

Procedure:

- Pipette a precise volume of the saturated **magnesium oxalate** solution into an Erlenmeyer flask.

- Acidify the solution by adding a sufficient volume of sulfuric acid. The acidic environment is necessary for the redox reaction to proceed correctly.[6][9]

- Gently heat the solution to approximately 60-70°C. This increases the rate of the reaction, which is otherwise slow at room temperature.[9]

- Fill a buret with the standardized potassium permanganate solution and record the initial volume.

- Titrate the hot, acidified **magnesium oxalate** solution with the $KMnO_4$ solution. Add the permanganate solution dropwise while continuously swirling the flask.

- The endpoint is reached when a faint pink color persists in the solution for at least 30 seconds. This indicates that all the oxalate ions have reacted.[6]

- Record the final volume of the $KMnO_4$ solution used.

- Repeat the titration with additional samples of the saturated solution to ensure accuracy and precision.

Calculation of Ksp

- Calculate moles of MnO_4^-:

  - Moles of $MnO_4^- = $ (Molarity of $KMnO_4$) × (Volume of $KMnO_4$ used in liters)

- Calculate moles of $C_2O_4^{2-}$:

  - From the stoichiometry of the balanced equation (5 moles of $C_2O_4^{2-}$ react with 2 moles of MnO_4^-), calculate the moles of oxalate in the titrated sample.

  - Moles of $C_2O_4^{2-} = $ (Moles of MnO_4^-) × (5 mol $C_2O_4^{2-}$ / 2 mol MnO_4^-)

- Calculate the molarity of $C_2O_4^{2-}$:

  - $[C_2O_4^{2-}] = $ (Moles of $C_2O_4^{2-}$) / (Volume of saturated solution used in liters)

- Determine $[Mg^{2+}]$ and calculate Ksp:

  - Since **magnesium oxalate** dissolves in a 1:1 molar ratio, the concentration of Mg^{2+} ions in the saturated solution is equal to the concentration of $C_2O_4^{2-}$ ions.

  - $[Mg^{2+}] = [C_2O_4^{2-}]$

  - $Ksp = [Mg^{2+}][C_2O_4^{2-}] = [C_2O_4^{2-}]^2$

Tech Support

Visualizations

Dissolution Equilibrium of Magnesium Oxalate

Dissolution

| MgC_2O_4 (s) | Mg^{2+} (aq) + $C_2O_4^{2-}$ (aq) |

Precipitation
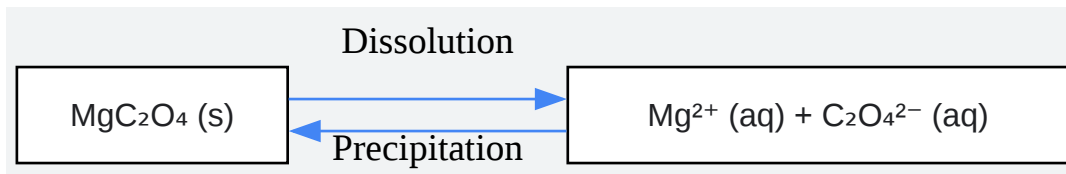
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Caption: Dynamic equilibrium between solid **magnesium oxalate** and its dissolved ions.

Experimental Workflow for Ksp Determination

Tech Support

1. Saturated Solution Preparation

Add excess MgC_2O_4 to water

↓

Stir to reach equilibrium

↓

Filter to separate solid and solution

2. Redox Titration

Pipette known volume of saturated solution

↓

Acidify with H_2SO_4 and heat

↓

Titrate with $KMnO_4$ to pink endpoint

3. Calculation

Calculate $[C_2O_4^{2-}]$ from titration data

↓

$[Mg^{2+}] = [C_2O_4^{2-}]$

↓

Calculate $K_{sp} = [Mg^{2+}][C_2O_4^{2-}]$
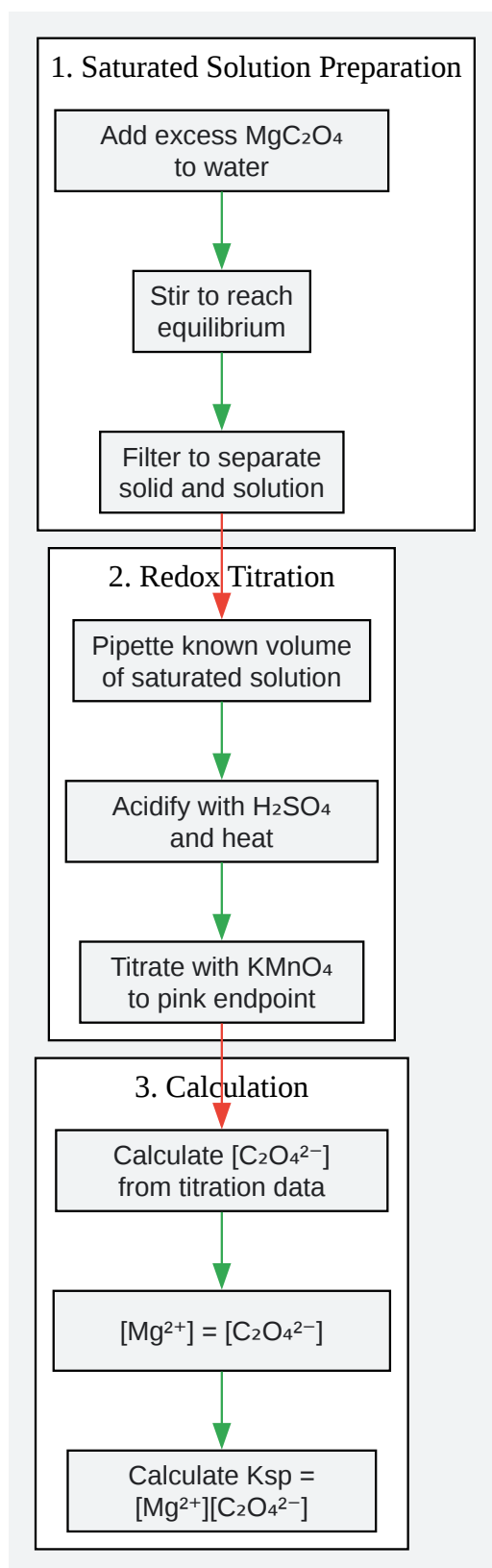
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Caption: Step-by-step workflow for the experimental determination of Ksp.

Relationship between Molar Solubility and Ksp
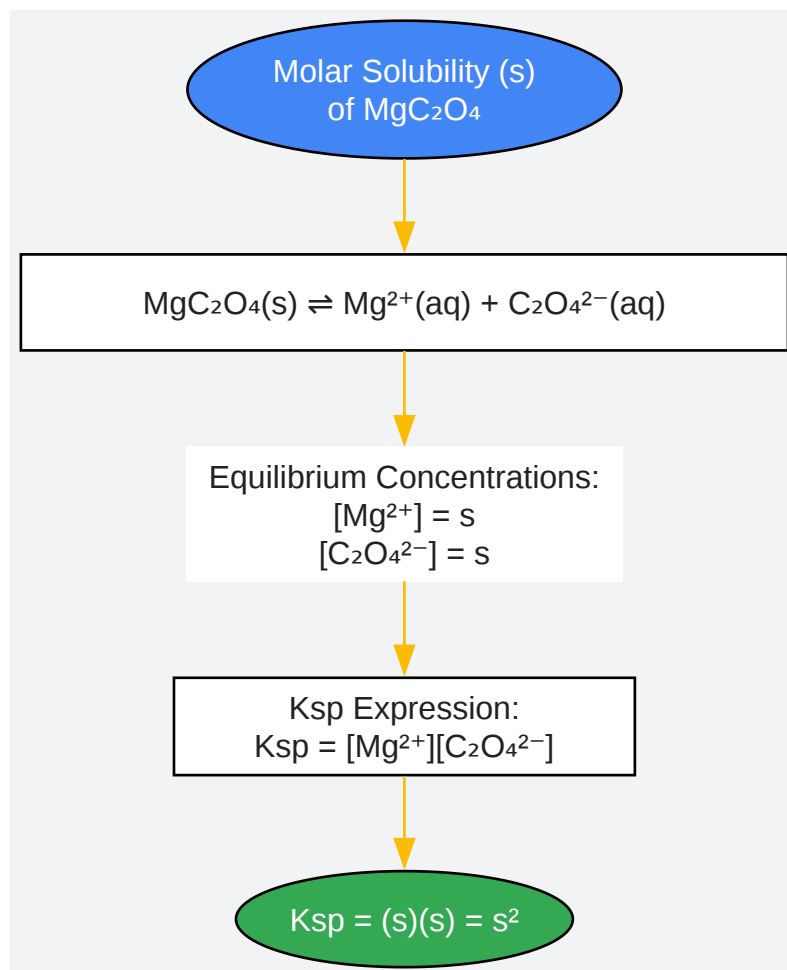
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Caption: Logical flow from molar solubility (s) to the Ksp expression.

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